

Personal protective equipment for handling Menthofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Menthofuran*

Cat. No.: *B113398*

[Get Quote](#)

Essential Safety and Handling Guide for Menthofuran

For laboratory professionals engaged in research and development, a comprehensive understanding of chemical safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Menthofuran**. It includes detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A robust PPE strategy is crucial to minimize exposure to **Menthofuran** and ensure personal safety. The following table summarizes the recommended PPE based on available safety data sheets.^{[1][2]}

PPE Category	Type/Specification	Standard
Eye and Face Protection	Tightly fitting safety goggles with side-shields or safety glasses. A face shield may be necessary for splash hazards. [1]	Conforming to EN 166 (EU) or NIOSH (US).
Hand Protection	Chemical-resistant, impervious gloves. Nitrile rubber gloves are a suitable option. [3]	Tested according to EN 374. [3]
Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat or overalls, to prevent skin contact.	Ensure complete coverage.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a full-face respirator is recommended. [1] Work should be conducted in a well-ventilated area, preferably under a fume hood. [4]	NIOSH (US) or EN 149 (EU) approved respirator.

Quantitative Data Summary

While specific occupational exposure limits for **Menthofuran** are not readily available, the following data provides insight into its physical and chemical properties.[\[1\]](#)[\[3\]](#)

Property	Value
CAS Number	494-90-6[3][5][6]
Molecular Formula	C10H14O[4]
Molecular Weight	150.22 g/mol [4]
Appearance	Colorless to pale yellow liquid[7]
Boiling Point	196 °C (385 °F)
Storage Temperature	Recommended: 2–8 °C[3]

Standard Operating Procedures for Handling Menthofuran

A systematic approach to handling **Menthofuran** is critical for laboratory safety and to maintain the integrity of the compound.

1. Preparation and Engineering Controls:

- Always work in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.[4]
- Ensure that an eyewash station and safety shower are readily accessible.[4]
- Before handling, inspect all PPE for integrity.

2. Handling:

- Avoid direct contact with skin, eyes, and clothing.[7]
- Do not inhale vapors or mists.[7]
- Keep the container tightly sealed when not in use to prevent oxidation and contamination.[7]
- Keep away from sources of ignition as **Menthofuran** is a combustible liquid.[5][6]
- Avoid contact with incompatible materials such as strong oxidizing agents.[3]

3. Storage:

- Store in a cool, dry, and well-ventilated area away from heat and direct sunlight.[7]
- The recommended storage temperature is between 2–8 °C.[3]
- Keep containers tightly closed.[7]

Emergency and Disposal Plans

First-Aid Measures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms persist.[1][4]
- In Case of Skin Contact: Immediately remove contaminated clothing. Rinse the affected skin area thoroughly with plenty of water for at least 15 minutes. If skin irritation occurs, consult a physician.[4][8]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][8]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4]

Accidental Release Measures:

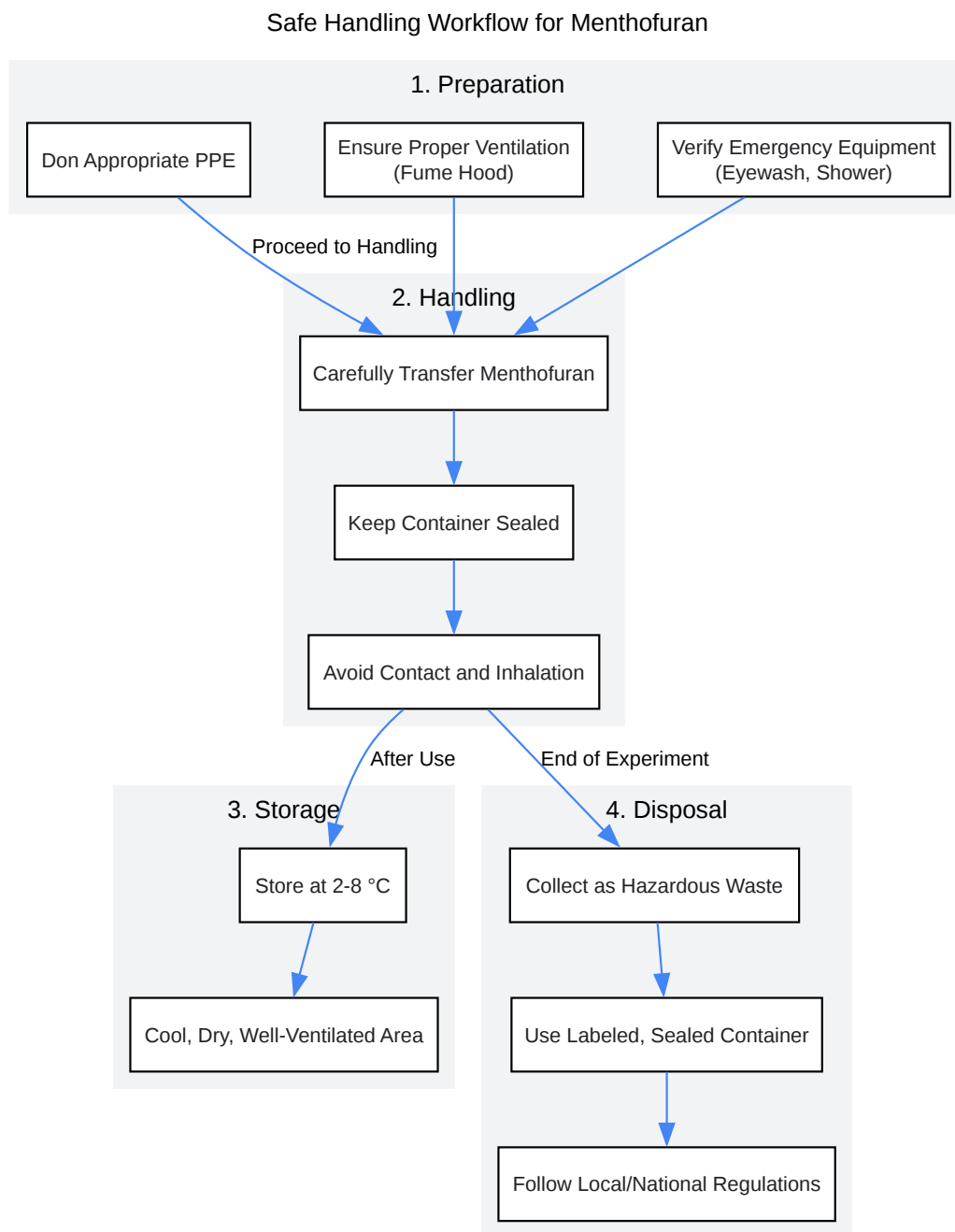
- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE as outlined above. Evacuate personnel to a safe area.[4]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1][4]
- Methods for Cleaning Up: Absorb the spillage with an inert absorbent material (e.g., sand, diatomite, universal binders). Collect the absorbed material and place it in a suitable, closed container for disposal.[4]

Disposal Plan:

- Dispose of **Menthofuran** and any contaminated materials as hazardous waste.
- Consult with local and national waste disposal regulations to ensure compliance.^[3]
- Do not empty into drains.^[3] Contaminated packaging should be handled in the same manner as the substance itself.^[3]

Visualized Workflows

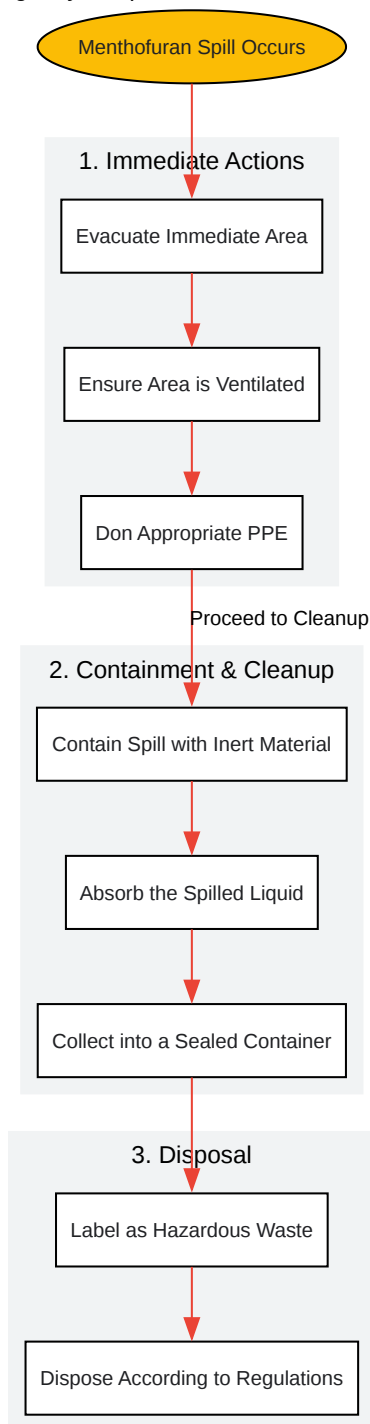
To further clarify the procedural steps for handling **Menthofuran** safely, the following diagrams illustrate the key workflows.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **Menthofuran**.

Emergency Response for Menthofuran Spill



[Click to download full resolution via product page](#)

Caption: Step-by-step emergency response for a **Menthofuran** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. benchchem.com [benchchem.com]
- 3. carlroth.com [carlroth.com]
- 4. abmole.com [abmole.com]
- 5. fishersci.com [fishersci.com]
- 6. carlroth.com [carlroth.com]
- 7. Menthofuran (494-90-6) | Global Supplier Of Chemicals [chemicalbull.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Menthofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113398#personal-protective-equipment-for-handling-menthofuran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com